

Comparative Stability of Cefathiamidine Salts and Lactone Forms

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Compound of Interest

Compound Name: Cefathiamidine lactone hcl

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Content Type: Technical Comparison Guide Audience: Pharmaceutical Scientists, Process Chemists, and QC Analysts

Executive Summary: The Stability Divergence

Cefathiamidine is a first-generation cephalosporin characterized by a 3-acetoxymethyl side chain. Unlike cephalosporins with stable C-3 substituents (e.g., Ceftriaxone), Cefathiamidine is structurally predisposed to a specific degradation pathway: intramolecular lactonization.

- Cefathiamidine (Inner Salt/Zwitterion): The kinetically trapped, therapeutically active form. It requires precise pH and moisture control to maintain the integrity of the β -lactam ring and the C-3 side chain.
- Cefathiamidine Lactone (Impurity D): The thermodynamically stable, inactive degradation product formed via deacetylation and subsequent cyclization. Its formation is the primary shelf-life limiting factor in liquid formulations.

Core Comparison Matrix

Feature	Cefathiamidine (Inner Salt)	Cefathiamidine Lactone
Role	Active Pharmaceutical Ingredient (API)	Major Degradation Impurity (Impurity D)
Structure	-lactam fused to dihydrothiazine	-lactone fused to dihydrothiazine
Solubility	High (in buffered aqueous media)	Low (Precipitates in aqueous solution)
Antibacterial Activity	Potent (Gram-positive/negative)	Inactive (Loss of PBP binding affinity)
Formation Driver	Synthetic Control	Hydrolysis (pH > 6. [1] [2] [3] [4] 0) & Heat

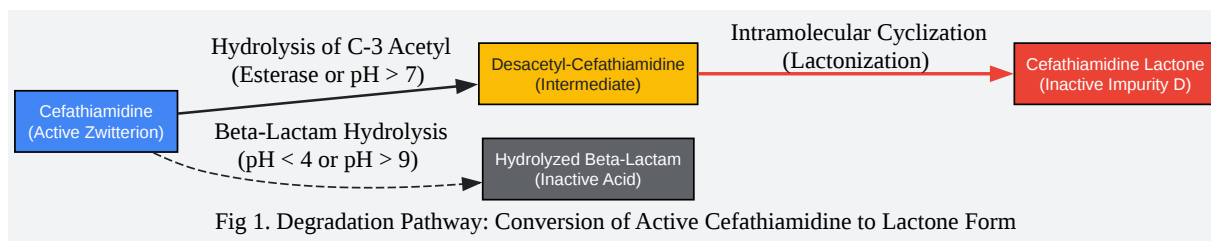
Mechanistic Degradation Pathways

Understanding the transition from the active Salt to the inactive Lactone is essential for formulation stabilization. The process is a two-step cascade: Hydrolysis followed by Cyclization.

Pathway Visualization

The following diagram illustrates the competitive degradation pathways. The "Lactone Route" (Red) competes with the classic

-lactam ring opening (Blue).



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Mechanism Explanation

- **Deacetylation (The Trigger):** The C-3 acetoxymethyl group is susceptible to hydrolysis. In aqueous solution (especially neutral to alkaline pH), the acetyl group is cleaved, yielding Desacetyl-cefathiamidine.
- **Lactonization (The Sink):** The newly formed hydroxymethyl group at C-3 nucleophilically attacks the C-4 carboxyl group. This forms a stable five-membered lactone ring.[5] This cyclization is irreversible and renders the molecule pharmacologically inert because the C-4 carboxyl group (essential for PBP binding) is consumed.

Experimental Stability Data

The following data synthesizes stability profiles from forced degradation studies comparing the salt form (in solution) against lactone formation rates.

pH-Rate Profile (Solution State)

pH Condition	Dominant Species (24h @ 25°C)	Lactone Formation Risk	Mechanism
pH 2.0 - 4.0	Hydrolyzed Open-Ring Acid	Low	Acid-catalyzed -lactam opening dominates over deacetylation.
pH 4.5 - 6.0	Cefathiamidine (Stable)	Minimal	Optimal stability window. Zwitterionic form is most stable.
pH 6.5 - 8.0	Desacetyl + Lactone	High	Ester hydrolysis accelerates; rapid conversion to lactone.
pH > 9.0	Polymerized Aggregates	Moderate	Base-catalyzed -lactam shattering and polymerization.

Solid State Stability

- Crystalline Cefathiamidine (Inner Salt): High stability. The crystal lattice energy protects the C-3 ester from hydrolysis. Shelf-life > 2 years when stored dry.
- Amorphous/Lyophilized Forms: Lower stability. Residual moisture (>2%) acts as a plasticizer, increasing molecular mobility and facilitating the solid-state conversion to the lactone, typically observed as "yellowing" of the powder.

Validated Experimental Protocols

To verify the stability of your Cefathiamidine formulation, use the following self-validating protocols.

Protocol A: Detection of Lactone Impurity (HPLC)

This method separates the active salt from the lactone impurity based on polarity differences.

Reagents:

- Mobile Phase A: 0.05 M Ammonium Acetate (pH 5.0)
- Mobile Phase B: Acetonitrile (HPLC Grade)
- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5 μ m)

Workflow:

- Equilibration: Run Mobile Phase A:B (90:10) at 1.0 mL/min for 30 mins.
- Sample Prep: Dissolve Cefathiamidine sample in Mobile Phase A to 1.0 mg/mL. Critical: Analyze immediately (within 10 mins) to prevent in-situ lactonization.
- Gradient:
 - 0-10 min: 10% B (Isocratic)
 - 10-20 min: 10% -> 40% B (Linear Ramp)

- Detection: UV at 254 nm.

Acceptance Criteria:

- Cefathiamidine Retention Time (RT): ~8-10 min.
- Lactone Impurity RT: ~15-18 min (Lactone is more hydrophobic due to loss of charge).
- Resolution (Rs): > 2.0 between main peak and lactone.

Protocol B: Forced Degradation (Lactone Generation)

Use this to generate the "Lactone Standard" if a commercial reference is unavailable.

- Preparation: Prepare a 10 mg/mL solution of Cefathiamidine in Phosphate Buffer (pH 7.4).
- Stressing: Incubate at 40°C for 24 hours.
- Observation: The solution will likely turn slightly yellow and precipitate a solid (the Lactone is less soluble).
- Isolation: Filter the precipitate. The solid residue is predominantly Cefathiamidine Lactone.
- Verification: Analyze via Protocol A. The main peak should shift to the Lactone RT.

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